

A Comparative Analysis of the Physical Properties of Diethyl 2-(2-cyanoethyl)malonate

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Compound of Interest

Compound Name: Diethyl 2-(2-cyanoethyl)malonate

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For researchers and professionals in drug development and chemical synthesis, understanding the physical properties of reagents is paramount for experimental design and execution. This guide provides a comparative analysis of the expected physical state and properties of pure **Diethyl 2-(2-cyanoethyl)malonate**, with a focus on its melting point, in relation to the parent compound, Diethyl malonate.

Expected Physical State

Pure **Diethyl 2-(2-cyanoethyl)malonate** is expected to be a liquid at standard ambient temperature and pressure.[1][2] Literature sources consistently report its boiling point at reduced pressure, for instance, 115-118 °C at 2 mmHg, but do not typically provide a melting point.[1][3][4] This is characteristic of organic compounds with melting points below room temperature. For a comparative context, Diethyl malonate, the parent compound without the 2-cyanoethyl substituent, has a reported melting point of -50 °C.[5][6][7][8] The addition of the polar cyanoethyl group to the malonate backbone in **Diethyl 2-(2-cyanoethyl)malonate** would be expected to increase intermolecular forces, which would likely raise the melting point relative to Diethyl malonate. However, it is not expected to raise it above room temperature.

Comparative Data of Malonate Derivatives

To illustrate the influence of substituents on the physical properties of malonic esters, the following table compares key physical data for **Diethyl 2-(2-cyanoethyl)malonate** and the unsubstituted Diethyl malonate.

| Property | Diethyl 2-(2-cyanoethyl)malonate | Diethyl malonate |
|-------------------|---|---|
| Molecular Formula | C ₁₀ H ₁₅ NO ₄ | C ₇ H ₁₂ O ₄ |
| Molecular Weight | 213.23 g/mol | 160.17 g/mol [5] |
| Physical Form | Liquid[1] | Colorless liquid[5][6] |
| Melting Point | Not typically reported (below room temp) | -50 °C[5][6][7][8] |
| Boiling Point | 115-118 °C / 2 mmHg[1][3][4] | 199 °C[8][9] |
| Density | 1.078 g/mL at 25 °C[1][3] | 1.055 g/mL at 25 °C[9] |
| Refractive Index | n ₂₀ /D 1.436[1][3] | n ₂₀ /D 1.413[8][9] |

Experimental Protocol: Determination of Melting Point

The melting point of a substance is the temperature range over which it changes state from solid to liquid. For pure crystalline solids, this range is typically narrow. Should a researcher wish to determine the precise melting point of a substance like **Diethyl 2-(2-cyanoethyl)malonate**, which is liquid at room temperature, the sample would first need to be solidified by cooling. The following is a generalized protocol using a modern melting point apparatus.[10][11][12]

Objective: To determine the melting point range of a solidified organic compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[11]
- Capillary tubes[10]
- Sample of the compound
- Mortar and pestle (if sample needs to be pulverized)

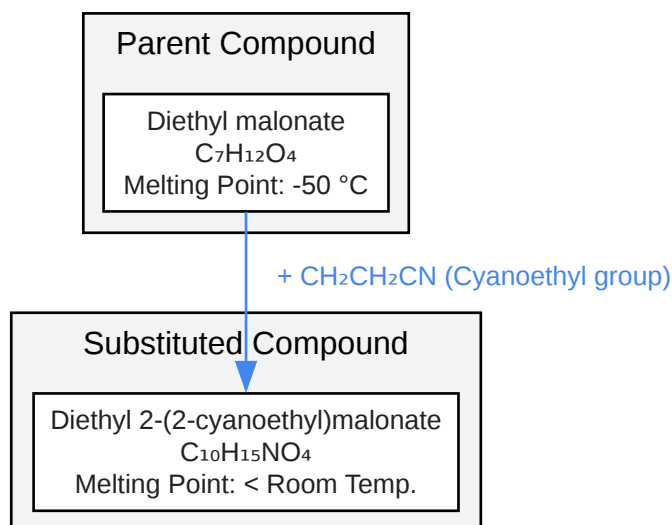
- Cooling bath (e.g., dry ice/acetone)

Procedure:

- Sample Preparation:
 - Place a small amount of the liquid sample in a suitable container and cool it in a cooling bath until it completely solidifies.
 - Quickly crush the solidified sample into a fine powder using a pre-chilled mortar and pestle.
 - Introduce the powdered sample into a capillary tube by tapping the open end of the tube into the powder.[\[10\]](#)
 - Invert the tube and tap it gently on a hard surface to pack the solid into the closed end to a height of 2-3 mm.[\[10\]](#)
- Melting Point Measurement:
 - Place the capillary tube into the heating block of the melting point apparatus.[\[10\]](#)
 - Set the apparatus to a rapid heating rate to obtain an approximate melting point.
 - Allow the apparatus to cool and then repeat the measurement with a fresh sample, heating rapidly to about 15-20 °C below the approximate melting point.[\[10\]](#)
 - Reduce the heating rate to 1-2 °C per minute to allow for accurate observation.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Data Recording:

- The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.

Logical Relationship of Malonate Structures



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Caption: Structural relationship between Diethyl malonate and its cyanoethyl derivative.

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